

In-vitro characterization of GW406108X

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Compound of Interest

Compound Name: GW406108X

Cat. No.: B8134383

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Technical Monograph: In-Vitro Characterization of **GW406108X**

Subject: Dual-Target Inhibition of Kif15 (Kinesin-12) and ULK1 (Autophagy Activating Kinase)

Compound ID: **GW406108X** (Synonyms: GW108X, GW406108) Chemical Class: Indolin-2-one derivative

Executive Technical Summary

GW406108X is a pleiotropic small-molecule inhibitor characterized by a unique dual-targeting mechanism. Originally identified within kinase inhibitor sets, it functions as a specific inhibitor of Kif15 (Kinesin-12)—a microtubule motor protein essential for maintaining spindle bipolarity during mitosis—and ULK1, a serine/threonine kinase governing the initiation of autophagy.

This guide provides a rigorous framework for the in-vitro validation of **GW406108X**. Unlike mono-targeted agents, the characterization of **GW406108X** requires a bifurcated experimental approach to deconstruct its anti-mitotic and anti-autophagic activities independently before assessing their synergistic cellular phenotypes.

Chemical Properties & Reagent Preparation

Before biological application, precise handling is required due to the compound's hydrophobicity.

Parameter	Specification
IUPAC Name	(3Z)-3-[(3,5-dichloro-4-hydroxyphenyl)methylidene]-5-(furan-2-carbonyl)-1H-indol-2-one
Molecular Weight	400.21 g/mol
Solubility	DMSO (up to 80 mg/mL; ~200 mM); Insoluble in water. ^[1]
Storage	Powder: -20°C (3 years). In solvent: -80°C (6 months).
Handling Protocol	Critical: Reconstitute in anhydrous DMSO. Avoid freeze-thaw cycles >3 times. For cell culture, dilute 1000x into media to keep DMSO <0.1%.

Module A: Enzymatic Characterization (Cell-Free Systems)

This module validates the compound's direct binding and inhibition of its two primary targets: Kif15 and ULK1.

Protocol A1: Kif15 Microtubule-Stimulated ATPase Assay

Objective: Quantify the inhibition of ATP hydrolysis by the Kif15 motor domain. Rationale: Kif15 activity is strictly coupled to microtubule binding. Assays must contain polymerized tubulin to trigger the ATPase cycle.

- Reagent Setup:
 - Enzyme: Recombinant human Kif15 motor domain (residues 1–420), His-tagged.
 - Substrate: Taxol-stabilized Microtubules (MTs) prepared from bovine brain tubulin.

- Detection: NADH-coupled enzyme system (PK/LDH) or Malachite Green phosphate detection.
- Workflow:
 - Step 1: Incubate Kif15 (10–20 nM) with varying concentrations of **GW406108X** (0.01 μ M – 100 μ M) in reaction buffer (15 mM PIPES pH 7.0, 5 mM $MgCl_2$, 1 mM EGTA) for 15 minutes at room temperature.
 - Step 2: Add Taxol-stabilized MTs (1 μ M).
 - Step 3: Initiate reaction with ATP (1 mM).
 - Step 4: Monitor absorbance at 340 nm (NADH depletion) or quench after 20 mins for phosphate detection.
- Validation Criteria:
 - IC₅₀ Target: ~0.82 μ M.
 - Control: Ispinesib (Eg5 inhibitor) should not inhibit Kif15 (negative control for specificity).

Protocol A2: ULK1 Kinase Activity Assay

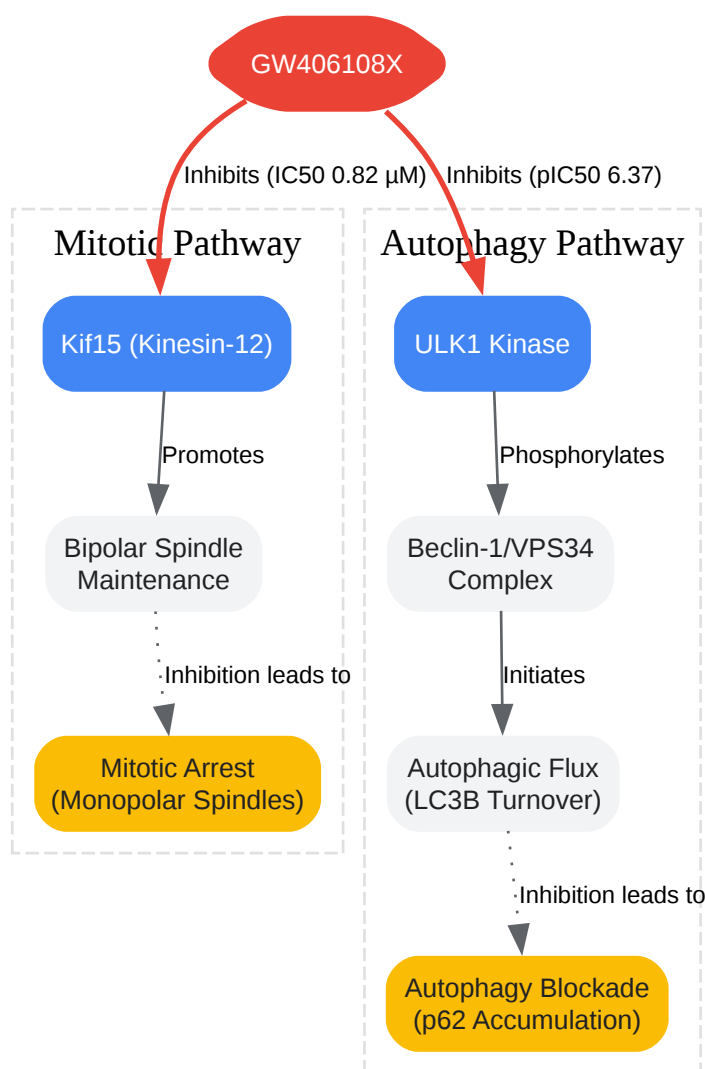
Objective: Determine the potency of **GW406108X** against ULK1 kinase activity.^{[1][2]} Rationale: **GW406108X** is an ATP-competitive inhibitor.^[2] High ATP concentrations in the assay can shift the IC₅₀; use physiological ATP (K_m) levels.

- Reagent Setup:
 - Enzyme: Recombinant human ULK1 (active).
 - Substrate: Myelin Basic Protein (MBP) or synthetic ULK1 peptide substrate.
 - System: ADP-Glo™ (Promega) or radiometric ³³P-ATP assay.
- Workflow:

- Step 1: Prepare kinase buffer (50 mM Tris pH 7.5, 10 mM MgCl₂, 0.1 mg/mL BSA, 1 mM DTT).
- Step 2: Plate **GW406108X** (serial dilution) + ULK1 enzyme (5 ng/well). Incubate 10 min.
- Step 3: Add ATP (10 μM) and Substrate (0.2 μg/μL). Incubate 60 min at 30°C.
- Step 4: Terminate reaction and detect ADP generation (luminescence).
- Validation Criteria:
 - pIC₅₀ Target: ~6.37 (approx. 427 nM).[\[1\]](#)[\[2\]](#)
 - Selectivity Check: Test against mTORC1 (should show no inhibition) to confirm ULK1 specificity.

Module B: Cellular Functional Profiling

Pathway Visualization: Dual Mechanism of Action



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Figure 1: Dual-pathway inhibition map of **GW406108X** targeting Kif15-mediated spindle dynamics and ULK1-mediated autophagy initiation.

Protocol B1: Autophagic Flux Blockade (Western Blot)

Objective: Confirm **GW406108X** inhibits the conversion of LC3B-I to LC3B-II and causes p62 accumulation. Causality: If ULK1 is inhibited, autophagosome formation is stalled. However, static levels of LC3B-II can be misleading. Flux must be measured using a lysosomal clamp (Bafilomycin A1).

- Cell Model: U2OS or HeLa cells (high basal autophagy).

- Treatment Groups:
 - Vehicle (DMSO).[\[1\]](#)
 - Starvation (EBSS media) – Induces autophagy.
 - Starvation + **GW406108X** (5 μ M).[\[2\]](#)
 - Starvation + Bafilomycin A1 (Clamp control).
- Step-by-Step:
 - Step 1: Seed cells and allow adherence (24h).
 - Step 2: Wash with PBS; switch to EBSS to starve cells (2h).
 - Step 3: Treat with **GW406108X** (1–10 μ M) during starvation.
 - Step 4: Lysis in RIPA buffer containing phosphatase inhibitors.
 - Step 5: Immunoblot for LC3B and SQSTM1/p62.
 - Step 6: Probe for p-ULK1 (Ser757) (mTOR site) and p-ATG13 (Ser318) (ULK1 substrate).
- Expected Outcome:
 - p-ATG13: Decreased (Direct readout of ULK1 inhibition).
 - p-ULK1 (Ser757): Unchanged (Confirms **GW406108X** does not inhibit mTORC1 upstream).
 - LC3B-II: Reduced accumulation compared to Starvation+BafA1 (indicates block at initiation).

Protocol B2: Mitotic Phenotyping (Immunofluorescence)

Objective: Assess Kif15 inhibition phenotype. Note: Kif15 inhibition alone is often tolerated in cells with functional Eg5. To see the phenotype clearly, use an Eg5-resistant cell line or co-treat with a sub-threshold dose of an Eg5 inhibitor.

- Staining Targets:
 - Tubulin: Spindle architecture.
 - DAPI: Chromosomes.
 - Pericentrin: Centrosomes.
- Observation:
 - Look for monopolar spindles or "rosette" chromosome arrangements.
 - Unlike pure Eg5 inhibitors (which cause rapid monopolar collapse), Kif15 inhibition often results in spindles that collapse only under specific stress or show reduced spindle length.

Selectivity & Off-Target Analysis

To ensure data integrity, you must distinguish **GW406108X** effects from broad kinase inhibition.

Target	Affinity (pIC50/IC50)	Consequence of Inhibition	Control Reagent for Comparison
ULK1	6.37 (High)	Autophagy initiation block	SBI-0206965
Kif15	0.82 μ M (High)	Mitotic spindle defect	Kif15-IN-1
VPS34	6.34 (Moderate)	Vesicle nucleation block	SAR405
AMPK	6.38 (Moderate)	Metabolic sensing disruption	Dorsomorphin
mTORC1	No Effect	N/A	Rapamycin

Critical Interpretation: **GW406108X** inhibits AMPK and VPS34 with potency similar to ULK1.^[2] Therefore, it cannot be used as a "clean" ULK1 probe in metabolic studies involving AMPK. It is best defined as a multi-target autophagy/mitosis inhibitor.

References

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